

Application Notes and Protocols for Trifluralin-d14 in Metabolism and Degradation Studies

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Compound of Interest

Compound Name: 2,6-dinitro-*N,N*-bis[(1,1,2,2,3,3,3-
2H7)propyl]-4-
(trifluoromethyl)aniline

Cat. No.: B1436205

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Introduction

Trifluralin is a selective, pre-emergence dinitroaniline herbicide used to control a variety of annual grasses and broadleaf weeds. Understanding its environmental fate—how it metabolizes and degrades—is crucial for assessing its ecological impact and ensuring food safety. Isotopically labeled compounds are invaluable tools in these studies. Trifluralin-d14, a deuterated analog of Trifluralin, serves as an ideal internal standard for quantitative analysis. Its chemical behavior is nearly identical to the unlabeled parent compound, but its distinct mass allows for precise differentiation and quantification using mass spectrometry. This minimizes experimental errors arising from sample extraction and matrix effects, enabling more accurate and reliable results in metabolism and degradation studies.

These application notes provide a comprehensive overview and detailed protocols for utilizing Trifluralin-d14 in soil metabolism, aqueous photodegradation, and microbial degradation studies.

Physicochemical Properties of Trifluralin

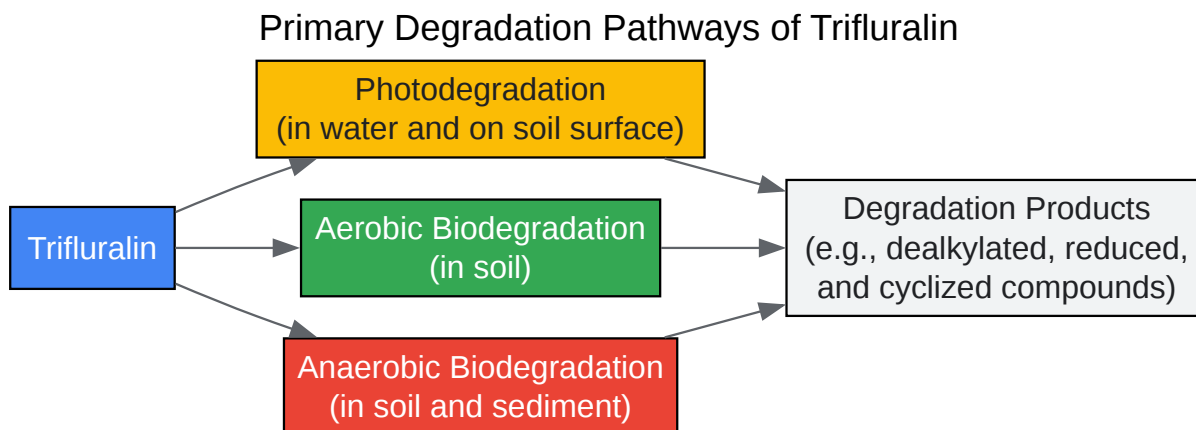
Property	Value
Chemical Name	α,α,α -trifluoro-2,6-dinitro-N,N-dipropyl-p-toluidine
Molecular Formula	C ₁₃ H ₁₆ F ₃ N ₃ O ₄
Molar Mass	335.28 g/mol
Water Solubility	<1 mg/L at 27 °C[1]
Vapor Pressure	1.37 x 10 ⁻² Pa at 25 °C[1]
Log K _{ow}	5.27[2]

Application Notes: Trifluralin Metabolism and Degradation Pathways

Trifluralin dissipates in the environment through three primary pathways: photodegradation, aerobic biodegradation, and anaerobic biodegradation. The principal transformation reactions include:

- N-dealkylation: The sequential removal of the N-propyl groups.
- Reduction of Nitro Groups: The conversion of the nitro groups (NO₂) to amino groups (NH₂).
- Cyclization: The formation of benzimidazole derivatives.

The use of Trifluralin-d14 is critical for accurately tracing these pathways and quantifying the formation and decline of metabolites.



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Caption: Overview of Trifluralin degradation pathways.

Major Metabolites of Trifluralin

Numerous metabolites of Trifluralin have been identified in soil and water. The table below lists some of the major degradation products.

Metabolite Designation	Chemical Name
TR-2	α,α,α -trifluoro-2,6-dinitro-N-propyl-p-toluidine
TR-3	α,α,α -trifluoro-2,6-dinitro-p-toluidine
TR-4	3-nitro-N ² ,N ² -dipropyl-5-(trifluoromethyl)benzene-1,2-diamine[3]
TR-5	α,α,α -trifluoro-5-nitro-N ⁴ -propyl-toluene-3,4-diamine
TR-13	2-ethyl-7-nitro-1-propyl-5-(trifluoromethyl)-benzimidazole
TR-15	2-ethyl-7-nitro-5-(trifluoromethyl)-benzimidazole

Quantitative Degradation Data

The degradation rate of Trifluralin is often expressed as a half-life (DT_{50}), which is the time required for 50% of the initial concentration to dissipate.

Table 1: Aerobic Soil Metabolism of Trifluralin

Soil Type	Temperature (°C)	Half-life (DT_{50}) in days	Reference
Sandy Loam	22	81 - 356	[2]
Clay Loam	22	81 - 356	[2]
Loam	22	81 - 356	[2]

Table 2: Anaerobic Soil Metabolism of Trifluralin

Soil Type	Temperature (°C)	Half-life (DT_{50}) in days	Reference
Various	22	32 - 58 (% AR after 60 days)	[2]

Table 3: Photodegradation of Trifluralin

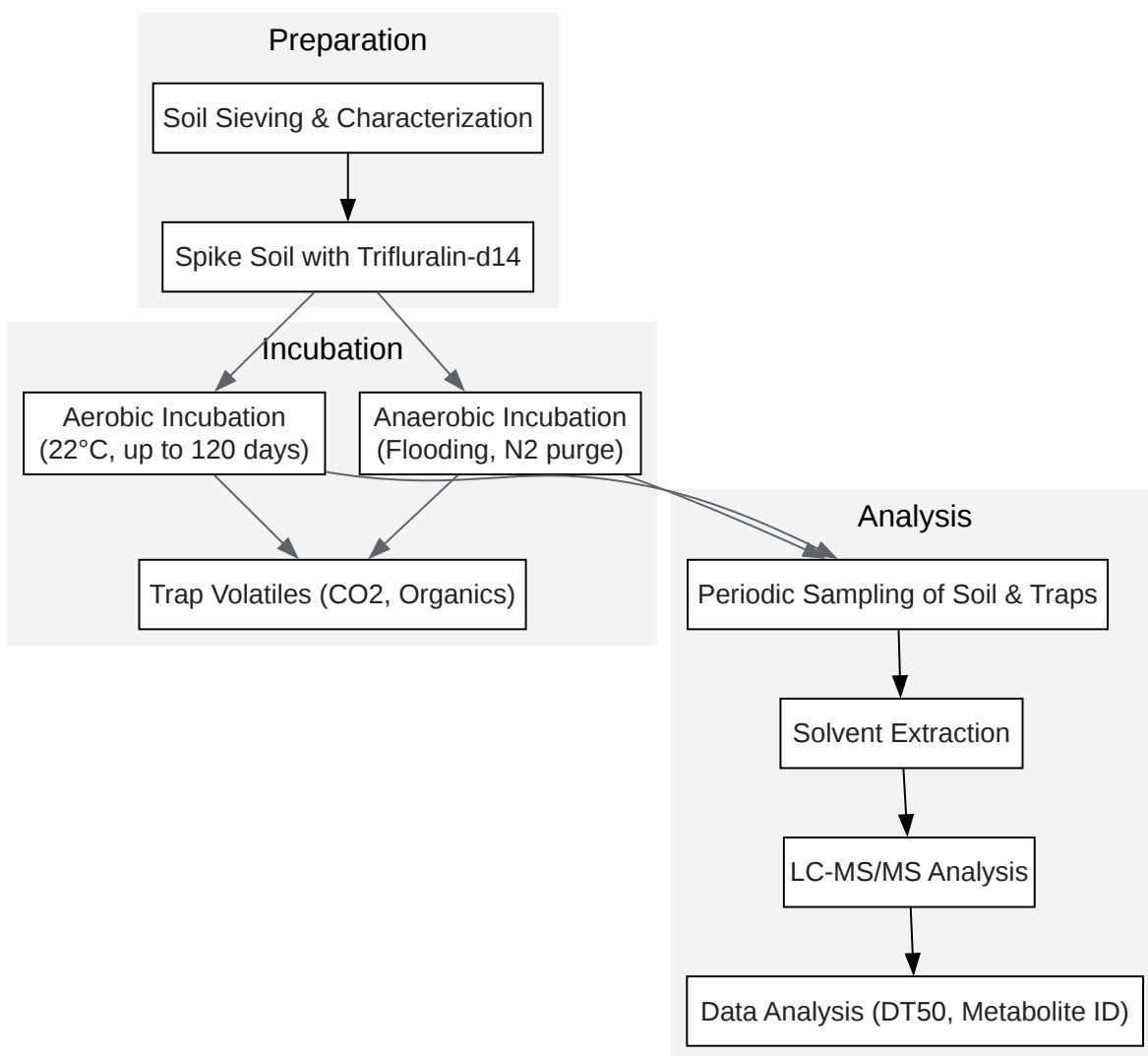
Medium	Light Source	Half-life (DT_{50})	Reference
Sandy Loam Soil	Simulated Sunlight	41 days	[2]
Natural Waters	Natural Sunlight	12 - 29 hours	[4]
Water/Sediment System	Not Specified	1 - 2 days (in water)	[2]

Experimental Protocols

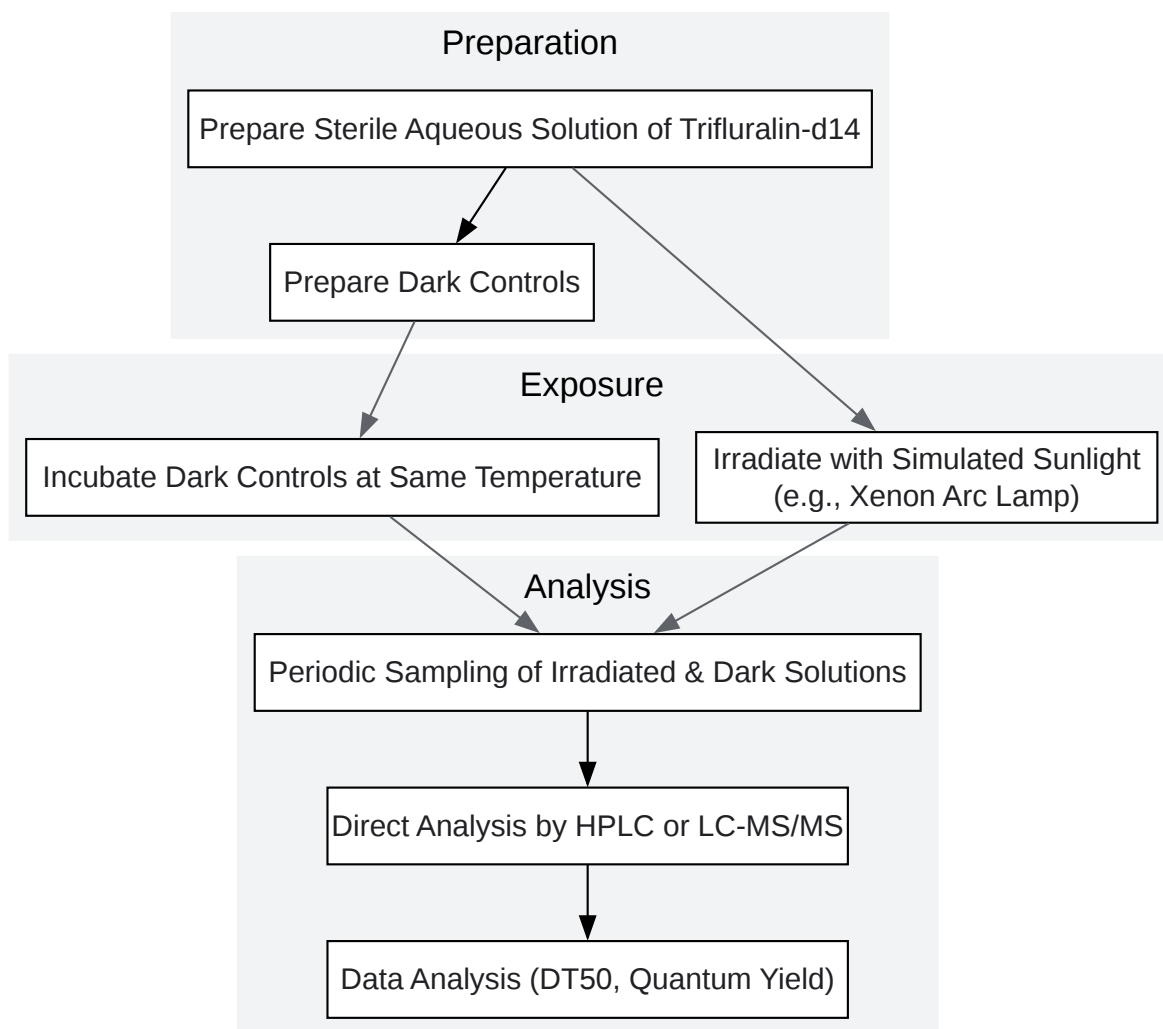
Protocol for Aerobic and Anaerobic Soil Metabolism Study (Adapted from OECD 307)

This protocol describes a laboratory study to determine the rate and route of Trifluralin-d14 degradation in soil under aerobic and anaerobic conditions.

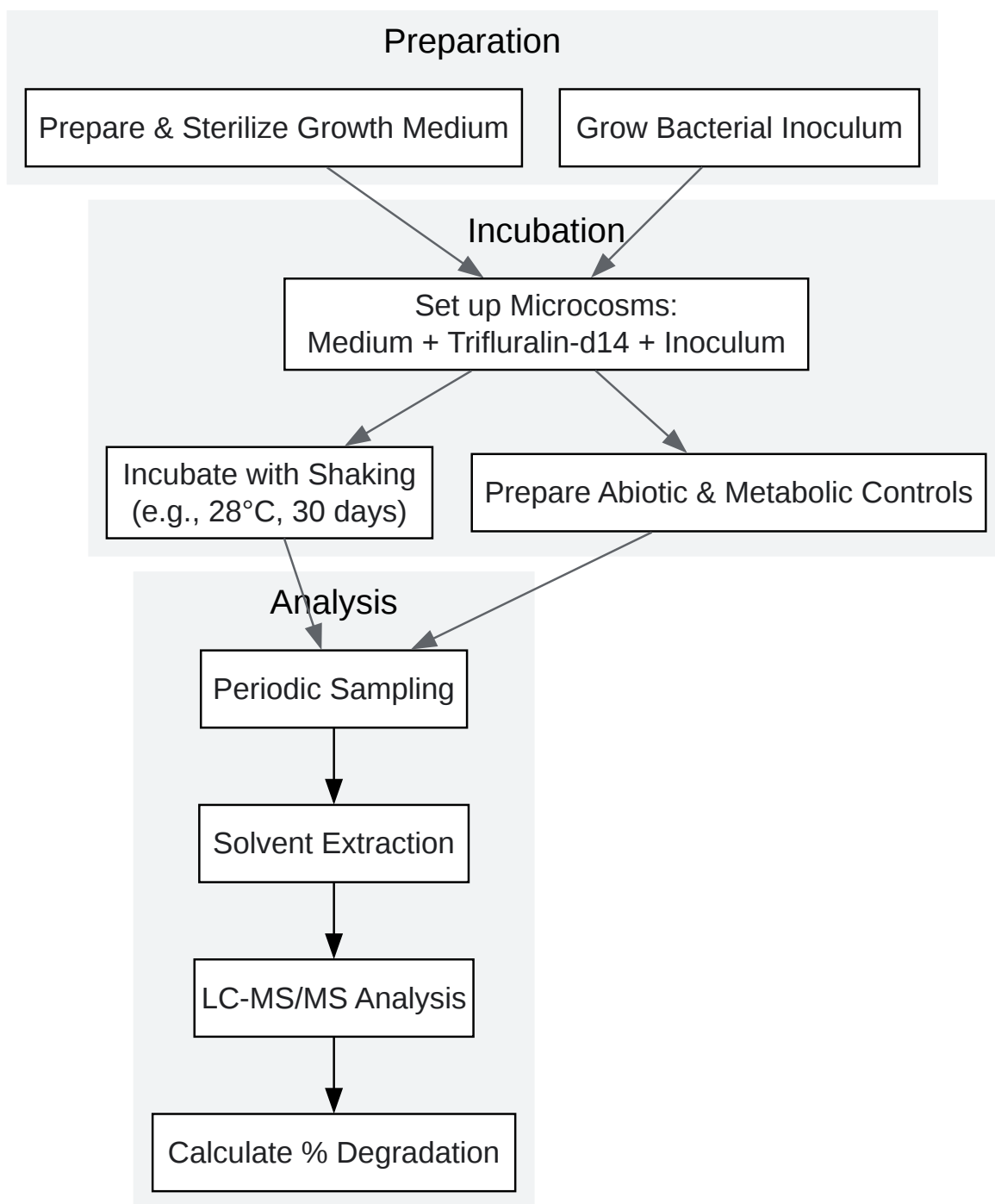
Workflow for Soil Metabolism Study



Workflow for Aqueous Photodegradation Study



Workflow for Microbial Degradation Study

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